

A Comparative Analysis of Clearfil Photo Bond and Universal Dental Adhesives

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of **Clearfil Photo Bond**, a well-established total-etch adhesive, with that of modern universal dental adhesives. By presenting supporting experimental data from various in-vitro studies, this document aims to offer valuable insights for researchers and professionals in the field of dental material science.

Performance Comparison: Bond Strength

The bonding effectiveness of dental adhesives to enamel and dentin is a critical determinant of clinical success. The following tables summarize quantitative data from multiple studies, comparing the shear bond strength (SBS) and microtensile bond strength (µTBS) of **Clearfil Photo Bond** and several universal adhesives. It is important to note that direct comparisons between studies should be made with caution due to variations in experimental protocols.

Table 1: Shear Bond Strength (SBS) to Dentin and Enamel



Adhesive System	Etching Mode	Substrate	Mean SBS (MPa)	Standard Deviation (MPa)	Reference
Clearfil Photo Bond	Total-Etch	Dentin	~18	N/A	Kuraray Dental
Clearfil SE Bond	Self-Etch	Dentin	92.87	48.63	[1]
Scotchbond Universal Plus	Self-Etch	Dentin	24.78	N/A	[2][3]
G2-Bond Universal	Self-Etch	Dentin	35.15	N/A	[2][3]
OptiBond XTR	Self-Etch	Dentin	38.1	5.7	[4]
OptiBond XTR	Self-Etch	Enamel	31.8	3.2	[4]
Clearfil SE Protect Bond	Self-Etch	Enamel	15	4.9	[5]

Table 2: Microtensile Bond Strength (µTBS) to Dentin and Enamel



Adhesive System	Etching Mode	Substrate	Mean μTBS (MPa)	Standard Deviation (MPa)	Reference
G-Premio Bond	Self-Etch	Dentin	17.55	9.47	[6]
G-Premio Bond	Self-Etch	Enamel	11.79	8.27	[6]
Single Bond Universal	Self-Etch	Dentin	17.19	10.09	[6]
Single Bond Universal	Self-Etch	Enamel	15.59	10.66	[6]
Clearfil S3 Bond	Self-Etch	Dentin	7.88	8.83	[6]
Clearfil S3 Bond	Self-Etch	Enamel	7.11	4.23	[6]
Clearfil SE Bond	Self-Etch	Primary Dentin	60.0	8.9	[7]
Clearfil SE Bond	Self-Etch	Permanent Dentin	61.4	6.4	[7]
Single Bond	Total-Etch	Primary Dentin	70.1	3.8	[7]
Single Bond	Total-Etch	Permanent Dentin	64.9	10.0	[7]

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide, providing a framework for understanding how the bond strength data was generated.



Shear Bond Strength (SBS) Testing (based on ISO 29022:2013)[8][9][10]

- Substrate Preparation: Sound human or bovine molars are selected. The occlusal enamel is ground to expose a flat dentin or enamel surface. The surface is then polished with 600-grit silicon carbide paper under water cooling to create a standardized smear layer.
- Tooth Storage: Extracted teeth are stored in a solution such as 0.5% chloramine-T at 4°C to prevent bacterial growth and dehydration.
- Bonding Procedure: The respective adhesive is applied to the prepared tooth surface
 according to the manufacturer's instructions. For total-etch adhesives like Clearfil Photo
 Bond, this involves etching the surface with phosphoric acid, rinsing, and drying before
 applying the adhesive. For self-etch universal adhesives, the adhesive is applied directly to
 the prepared surface.
- Composite Application: A cylindrical mold (typically 2.3 to 5 mm in diameter) is placed on the bonded surface and filled with a composite resin in increments, with each increment being light-cured.
- Specimen Storage: The bonded specimens are stored in distilled water at 37°C for 24 hours to allow for bond maturation.
- Testing: The specimens are mounted in a universal testing machine. A shear load is applied
 to the base of the composite cylinder at a crosshead speed of 1 mm/min until failure occurs.
 The force at failure is recorded and the shear bond strength is calculated in megapascals
 (MPa).

Microtensile Bond Strength (µTBS) Testing[11][12][13]

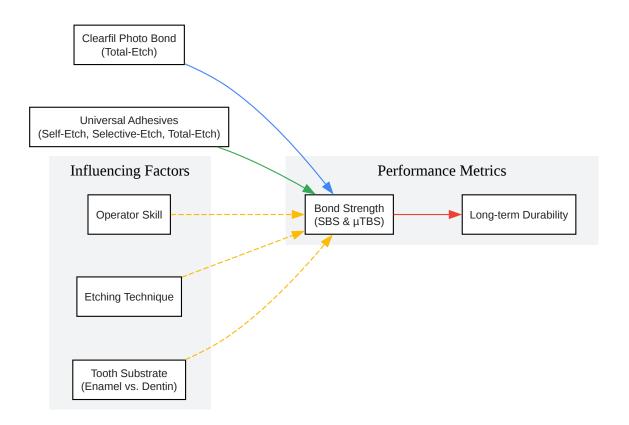
- Substrate and Composite Buildup: Similar to SBS testing, a flat dentin or enamel surface is prepared on extracted human molars. The adhesive is applied, followed by the buildup of a composite resin block (approximately 5 mm in height).
- Specimen Sectioning: The bonded tooth is sectioned into multiple beams (typically 0.9 mm x 0.9 mm) using a low-speed diamond saw under water cooling.



- Specimen Mounting: Each beam is attached to a testing jig using a cyanoacrylate adhesive.
- Testing: The jig is mounted in a universal testing machine, and a tensile load is applied at a crosshead speed of 1 mm/min until the beam fractures.
- Data Calculation: The cross-sectional area at the fracture site is measured, and the μTBS is calculated in MPa.

Visualizing the Concepts

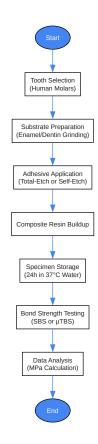
To further clarify the relationships and processes discussed, the following diagrams have been generated using Graphviz.



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Caption: Comparative analysis logical relationship.





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Caption: Dental adhesive bond strength testing workflow.

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- To cite this document: BenchChem. [A Comparative Analysis of Clearfil Photo Bond and Universal Dental Adhesives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1167523#comparative-analysis-of-clearfil-photo-bond-and-universal-dental-adhesives]

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